

An In-depth Technical Guide to N-(2,4,6-trimethylphenyl)benzamide

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Compound of Interest

2,4,6-trimethyl-Nphenylbenzamide

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Foreword

This technical guide provides a comprehensive overview of N-(2,4,6-trimethylphenyl)benzamide, a substituted aromatic amide. Due to the limited availability of specific data for **2,4,6-trimethyl-N-phenylbenzamide**, this document focuses on its structural isomer, N-(2,4,6-trimethylphenyl)benzamide (CAS No. 4476-12-4), for which more information is accessible. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its chemical properties, a plausible synthesis protocol, and relevant workflow diagrams.

Chemical Identity and Properties

N-(2,4,6-trimethylphenyl)benzamide, also known as N-mesitylbenzamide, is an organic compound characterized by a benzoyl group attached to the nitrogen atom of a 2,4,6-trimethylaniline (mesitylamine) moiety.

Physicochemical Properties

The following table summarizes the key computed physicochemical properties of N-(2,4,6-trimethylphenyl)benzamide.[1][2] It is important to note that these are computationally derived and may differ from experimentally determined values.



Property	Value	Source
CAS Number	4476-12-4	PubChem[1][2]
Molecular Formula	C16H17NO	PubChem[1][2]
Molecular Weight	239.31 g/mol	PubChem[1][2]
IUPAC Name	N-(2,4,6- trimethylphenyl)benzamide	PubChem[1][2]
XLogP3-AA (LogP)	3.9	PubChem[1][2]
Hydrogen Bond Donor Count	1	PubChem[1][2]
Hydrogen Bond Acceptor Count	1	PubChem[1][2]
Rotatable Bond Count	2	PubChem[1][2]
Exact Mass	239.131014166 g/mol	PubChem[1][2]
Topological Polar Surface Area	29.1 Ų	PubChem[1][2]

Synthesis of N-(2,4,6-trimethylphenyl)benzamide

The synthesis of N-(2,4,6-trimethylphenyl)benzamide can be effectively achieved via the Schotten-Baumann reaction.[3][4][5][6][7] This method involves the acylation of an amine with an acyl chloride in the presence of a base.[3][4][5][6][7]

Experimental Protocol: Schotten-Baumann Reaction

This protocol describes a plausible method for the synthesis of N-(2,4,6-trimethylphenyl)benzamide from 2,4,6-trimethylaniline and benzoyl chloride.

Materials:

- 2,4,6-Trimethylaniline (mesitylamine)
- · Benzoyl chloride
- 10% aqueous sodium hydroxide (NaOH) solution



- Dichloromethane (CH2Cl2) or diethyl ether
- Distilled water
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Ethanol (for recrystallization)

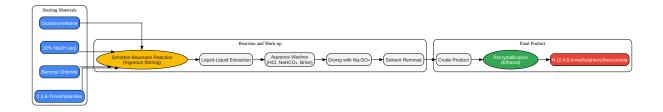
Procedure:

- Dissolution of Amine: In a suitable reaction flask, dissolve 2,4,6-trimethylaniline in a suitable organic solvent such as dichloromethane or diethyl ether.
- Addition of Base: To the solution, add an excess of 10% aqueous sodium hydroxide solution.
 The reaction is typically carried out in a two-phase system.[4]
- Addition of Acyl Chloride: While vigorously stirring the biphasic mixture, slowly add benzoyl
 chloride dropwise to the reaction flask. The temperature should be monitored and maintained
 at a low to ambient temperature to control the exothermic reaction.
- Reaction: Continue to stir the mixture vigorously for a period of 15-30 minutes after the
 addition of benzoyl chloride is complete. The completion of the reaction can often be
 indicated by the disappearance of the pungent smell of benzoyl chloride.[8]
- Work-up:
 - Transfer the reaction mixture to a separatory funnel.
 - Separate the organic layer.
 - Wash the organic layer sequentially with dilute hydrochloric acid (to remove any unreacted amine), water, and then a saturated sodium bicarbonate solution (to remove any unreacted benzoyl chloride and benzoic acid).
 - Finally, wash with brine.
- Drying and Evaporation: Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the solvent



under reduced pressure using a rotary evaporator.

• Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the purified N-(2,4,6-trimethylphenyl)benzamide.[8]



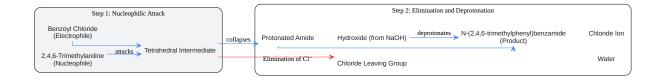
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Figure 1. Synthesis workflow for N-(2,4,6-trimethylphenyl)benzamide.

Reaction Mechanism

The Schotten-Baumann reaction proceeds through a nucleophilic acyl substitution mechanism. [3] The amine acts as the nucleophile, attacking the electrophilic carbonyl carbon of the acyl chloride. The presence of a base is crucial to neutralize the hydrochloric acid formed as a byproduct, which prevents the protonation of the starting amine and drives the reaction to completion.[7]





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Figure 2. Mechanism of the Schotten-Baumann reaction.

Biological Activity

As of the date of this publication, a review of the scientific literature did not yield specific studies detailing the biological activity, mechanism of action, or involvement in signaling pathways for N-(2,4,6-trimethylphenyl)benzamide. While research into the biological activities of various other benzamide derivatives is extensive, with applications in pharmaceuticals and agrochemicals, specific data for this compound is not available.[9] Therefore, no signaling pathway diagrams can be provided.

Conclusion

N-(2,4,6-trimethylphenyl)benzamide is a well-defined chemical entity with computed properties available through public databases. Its synthesis can be readily achieved through established organic chemistry methodologies such as the Schotten-Baumann reaction. However, there is a notable absence of published research on its biological effects. This presents an opportunity for future investigations into the potential pharmacological or biological applications of this compound. Further experimental validation of its physicochemical properties and exploration of its bioactivity are warranted.

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